

CP 376395 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: CP 376395 hydrochloride

Cat. No.: B1669488

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CP 376395 Hydrochloride: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **CP 376395 hydrochloride**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the stability and proper handling of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **CP 376395 hydrochloride**?

A1: There are slightly varying recommendations for storing solid **CP 376395 hydrochloride**. To ensure optimal stability, it is best to adhere to the conditions specified on the product's certificate of analysis. However, general storage guidelines are summarized in the table below.

Q2: What is the recommended way to store **CP 376395 hydrochloride** after it has been dissolved in a solvent?

A2: Stock solutions of **CP 376395 hydrochloride** should be prepared fresh for immediate use whenever possible. If storage is necessary, it is recommended to store aliquots in tightly sealed vials at -20°C for up to one month or at -80°C for longer-term storage.^[1] For in vivo

experiments, it is highly recommended to prepare the working solution freshly on the day of use.[\[1\]](#)

Q3: In which solvents can I dissolve **CP 376395 hydrochloride**?

A3: **CP 376395 hydrochloride** is soluble in both water and dimethyl sulfoxide (DMSO).[\[2\]](#)[\[3\]](#)
The maximum concentrations are 50 mM in water and 100 mM in DMSO.[\[2\]](#)[\[3\]](#)

Q4: How should I handle the product upon receiving it?

A4: Before opening the vial, it is recommended to allow the product to equilibrate to room temperature for at least 60 minutes. To ensure all the powder is at the bottom of the vial, you can briefly centrifuge the vial on a tabletop centrifuge.[\[4\]](#)

Storage Conditions Summary

For easy reference, the following table summarizes the recommended storage conditions for **CP 376395 hydrochloride** in both solid and solution forms.

Form	Storage Temperature	Duration	Additional Notes
Solid (Powder)	Room Temperature	Not specified	Must be desiccated. [2] [3]
4°C	Up to 2 years	[1]	[1]
-20°C	Up to 3 years	[1] [4]	
In Solvent (Solution)	-20°C	Up to 1 year	
-80°C	Up to 2 years	[1]	

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	Solution may be supersaturated or stored improperly.	Gently warm the solution and/or sonicate to aid dissolution. ^[1] For future preparations, ensure the concentration does not exceed the maximum solubility for the chosen solvent. Always store solutions as recommended in the table above.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Prepare fresh solutions for each experiment. ^[1] Ensure the solid compound is stored under the recommended conditions and has not expired.
Difficulty dissolving the compound	Incorrect solvent or concentration.	Verify the solubility of CP 376395 hydrochloride in your chosen solvent. Use a fresh, unopened bottle of hygroscopic solvents like DMSO. ^[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- **Equilibration:** Allow the vial of solid **CP 376395 hydrochloride** to reach room temperature for at least 60 minutes before opening.
- **Weighing:** Accurately weigh the desired amount of the compound.
- **Dissolution:** Add the appropriate volume of DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM solution, use the molecular weight (362.94 g/mol) to calculate the required mass.^[3]

- Mixing: Vortex or sonicate the solution until the compound is completely dissolved.
- Storage: If not for immediate use, aliquot the solution into tightly sealed vials and store at -20°C or -80°C.

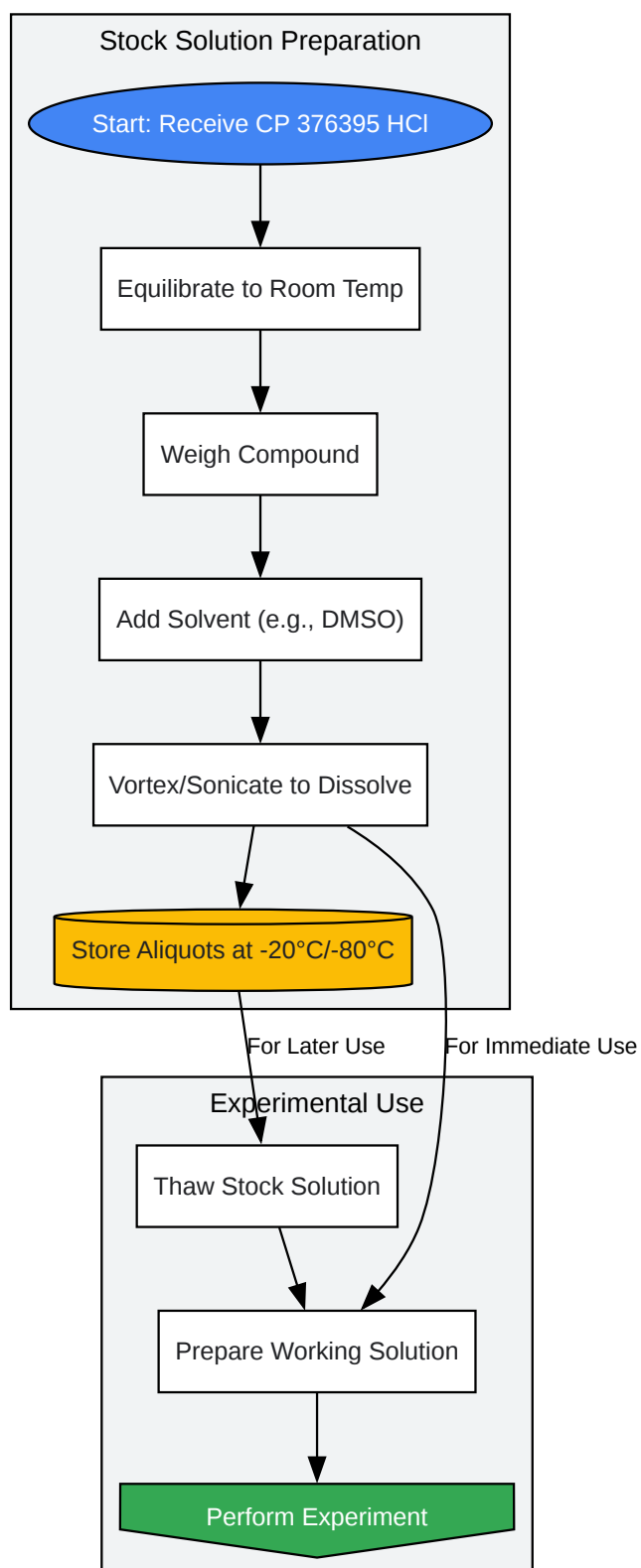
Preparation of an In Vivo Working Solution

A protocol for preparing a suspended solution for intraperitoneal injection has been described.

[1] The following is an example to yield a 2.5 mg/mL solution:

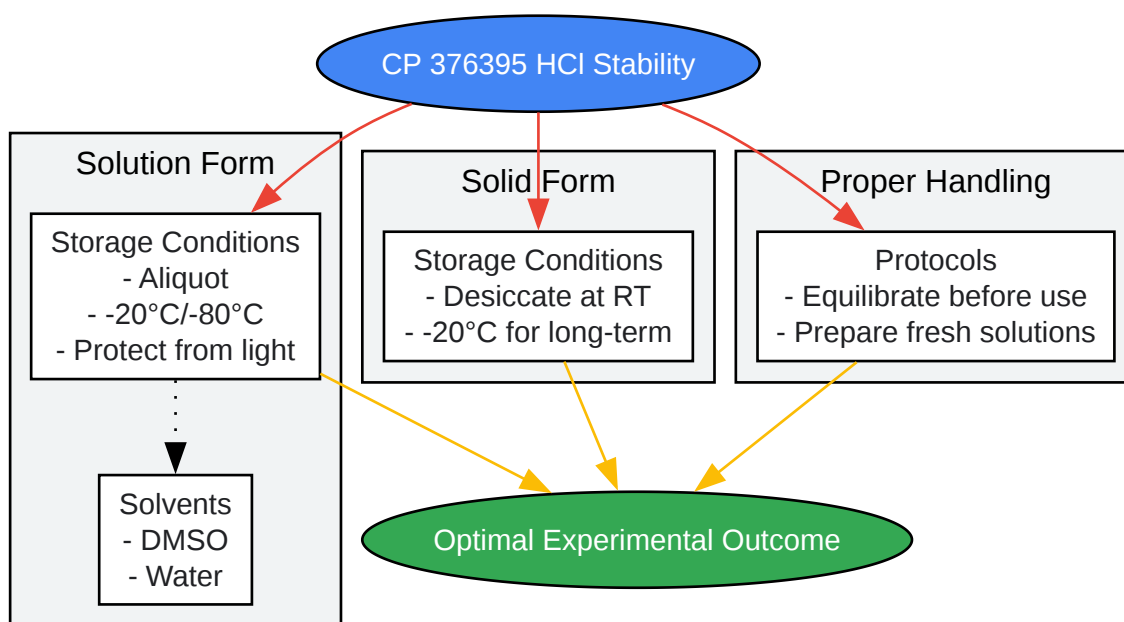
- Prepare a 25.0 mg/mL stock solution in DMSO.
- In a new tube, add 400 µL of PEG300.
- Add 100 µL of the 25.0 mg/mL DMSO stock solution to the PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix again until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL.

Visualized Workflows and Pathways



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Caption: Workflow for Preparation and Use of **CP 376395 Hydrochloride** Solutions.



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Caption: Factors Influencing the Experimental Success with **CP 376395 Hydrochloride**.

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